

Essential Safety and Operational Guide for Handling 6-(Methylthio)purine

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Compound of Interest

Compound Name: 6-(Methylthio)purine

Cat. No.: B7722819

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **6-(Methylthio)purine**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Chemical Identifier and Properties

Property	Value	Reference
Chemical Name	6-(Methylthio)purine	[1]
Synonyms	6-Methylmercaptopurine, 6-(methylsulfanyl)-9H-purine	[1][2][3]
CAS Number	50-66-8	[3][4]
Molecular Formula	C6H6N4S	[1]
Molecular Weight	166.21 g/mol	[1]
Appearance	White powder/solid	[2][4]
Melting Point	219 - 223 °C (426.2 - 433.4 °F)	[2]

Hazard Identification and Safety Precautions

6-(Methylthio)purine is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[3] It is essential to handle this compound with care in a well-ventilated area.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **6-(Methylthio)purine** to minimize exposure.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. ^[2] Nitrile or latex gloves are generally suitable. Always inspect gloves for tears or holes before use.
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	Essential to protect against splashes and airborne particles. ^[2] A face shield may be necessary for larger quantities or when there is a significant risk of splashing.
Skin and Body Protection	Laboratory coat	A standard lab coat should be worn to protect street clothing from contamination. ^[5] For procedures with a higher risk of spills, a chemical-resistant apron or coveralls are recommended.
Respiratory Protection	NIOSH-approved respirator	While some sources state no respiratory protection is needed under normal use, others advise caution due to potential respiratory irritation. ^{[2][3]} Use a respirator if handling large quantities, if the material is dusty, or if working in an area with inadequate ventilation.

Operational Plan for Handling and Storage

A systematic approach to handling and storage will ensure minimal risk.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that an eyewash station and safety shower are accessible.[6]
- Donning PPE: Put on all required PPE as outlined in the table above.
- Weighing and Transfer: Conduct all weighing and transfer operations of the powder within a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[2][4] Clean all equipment and the work surface.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination (gloves first, then goggles/face shield, then lab coat).

Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[2][4]
- For long-term storage, refrigeration is recommended.[2][4]

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Procedure:

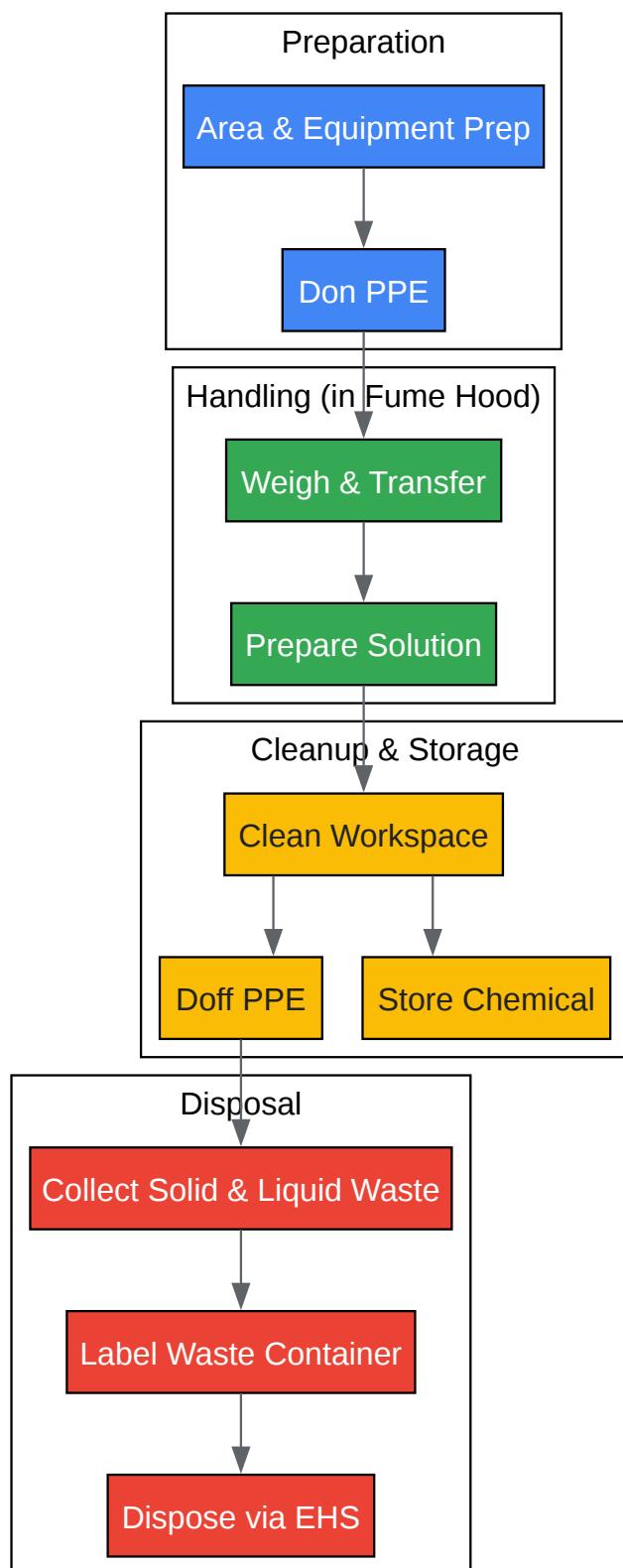
- Waste Collection: Collect all solid waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a clearly labeled, sealed container suitable for chemical waste.
- Liquid Waste: Collect any solutions containing **6-(Methylthio)purine** in a separate, labeled hazardous waste container.

- Decontamination: Decontaminate all non-disposable equipment and glassware that came into contact with the chemical.
- Waste Segregation: Do not mix **6-(Methylthio)purine** waste with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) office.
- Final Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS-approved waste management vendor.

Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. [2] [4]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation develops and persists. [2] [4]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [2] [4]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the solid material and place it in a suitable container for disposal. [4] Avoid generating dust. For large spills, contact your institution's EHS team.

Workflow for Safe Handling and Disposal



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Caption: Workflow for handling and disposal of **6-(Methylthio)purine**.

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References

- 1. 6-Methylmercaptopurine | C₆H₆N₄S | CID 5778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. puritanmedproducts.com [puritanmedproducts.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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